H-Gly-OtBu·AcOH Proper Disposal Procedures

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Compound of Interest

Compound Name:	*H-Gly-otbu acoh*
CAS No.:	*38024-18-9; 6456-74-2*
Cat. No.:	*B2929542*

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Executive Summary

H-Gly-OtBu[1][2][3][4][5][6][7][8]·AcOH (Glycine tert-butyl ester acetate salt) is a standard amino acid derivative used primarily in peptide synthesis. While not classified as P-listed or U-listed (acutely hazardous) waste by the EPA, it requires specific handling due to its organic nature and potential for hydrolysis.

Immediate Action Directive:

- Do Not dispose of down the drain (Sanitary Sewer).
- Do Not mix with strong oxidizers or strong bases.
- Segregate as Non-Halogenated Organic Waste.

Part 1: Chemical Profile & Hazard Assessment

To dispose of a chemical safely, you must understand its reactivity profile. H-Gly-OtBu·AcOH is an acetate salt of a C-protected amino acid.

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Property	Data	Operational Implication
Chemical Name	Glycine tert-butyl ester acetate salt	Organic amine salt.
CAS No.	Generic: 16874-51-0 (Free base: 6456-74-2)	Use generic "Organic Solid" waste codes if specific CAS is not in your EHS database.
Physical State	White to off-white powder	Dust explosion hazard if aerosolized in large quantities.
Acidity (pH)	Weakly Acidic/Neutral	Acetate acts as a buffer. Safe to mix with general organic non-halogenated waste.
Reactivity	Acid-Labile	The tert-butyl group cleaves in strong acid. Keep away from concentrated HCl/TFA waste streams to prevent unintended off-gassing or heat.
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.)	Standard PPE (Nitrile gloves, safety glasses) required during disposal.

Expert Insight: Why not drain disposal? While Glycine is a common metabolite, the tert-butyl ester moiety increases the Chemical Oxygen Demand (COD) of the effluent. Furthermore, in basic conditions (pH > 9), the free amine is liberated, which can contribute to nitrogen load and potential odor issues in plumbing traps.

Part 2: Pre-Disposal Treatment & Segregation

The Self-Validating Protocol

Before moving waste to the Satellite Accumulation Area (SAA), perform this self-validation to prevent cross-reactivity.

1. The Solvent Compatibility Check

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If you are disposing of H-Gly-OtBu·AcOH as a solution (e.g., leftover reaction mixture):

- Validation: Check the pH of your waste container before addition.
- Rule: Ensure the receiving waste drum is pH 4–9.
- Reasoning: Adding this acetate salt to a highly basic waste drum (pH > 12) will convert the salt to the free amine. While not dangerous, it alters the vapor pressure and odor profile of the waste drum.

2. Solid Waste Segregation

- Primary Stream: Non-Halogenated Organic Solids.
- Incompatibility: Do not place in the same secondary containment as Strong Oxidizers (e.g., Potassium Permanganate, Nitrates). Amino acid derivatives can act as reducing agents, creating a fire risk if containers leak and mix.

Part 3: The Disposal Workflow (Visualized)

The following diagram outlines the decision logic for disposing of H-Gly-OtBu·AcOH, ensuring compliance with RCRA standards for "empty" containers and bulk waste.

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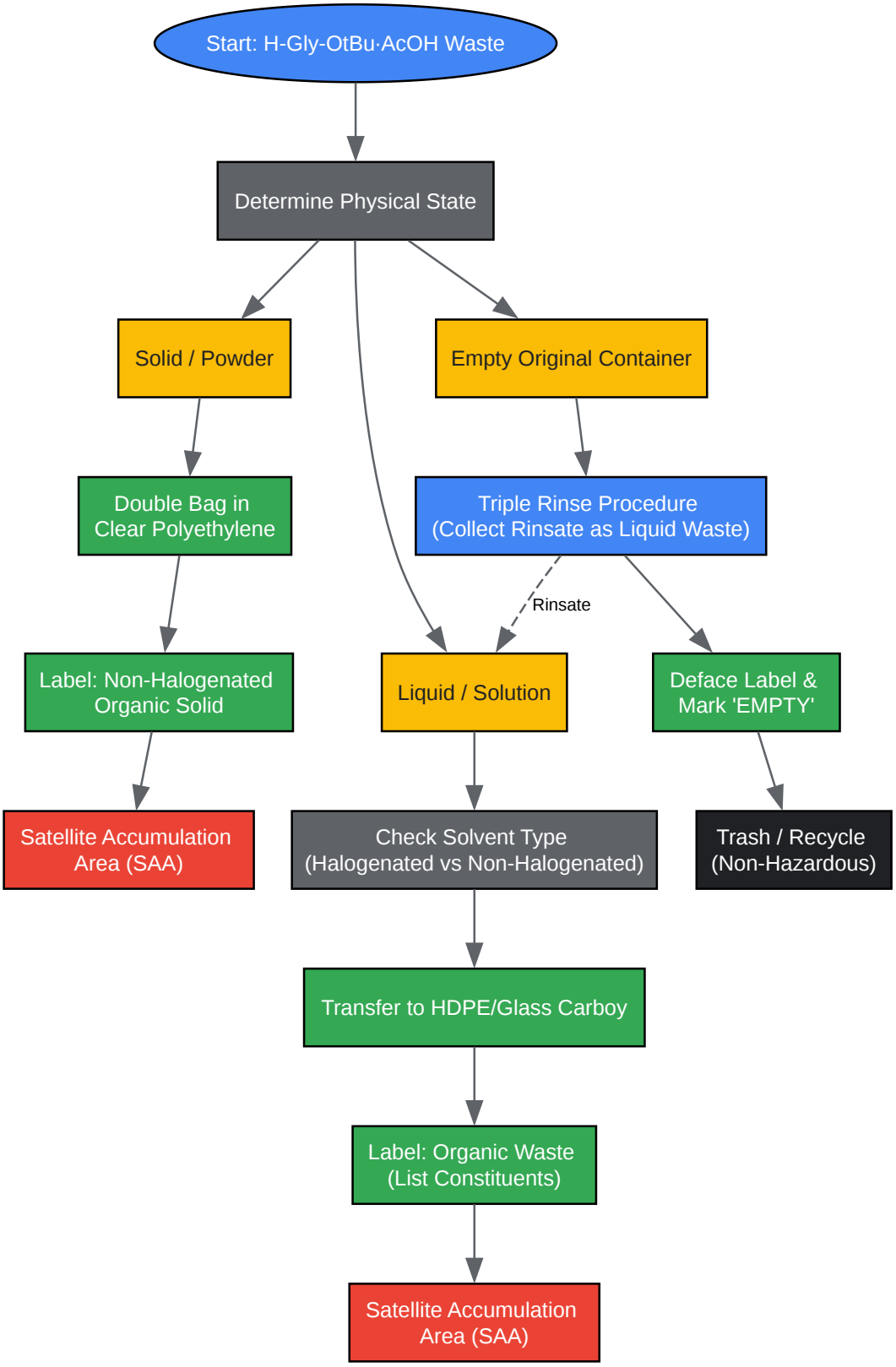

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Figure 1: Decision matrix for H-Gly-OtBu·AcOH disposal, separating solid, liquid, and container waste streams.

Part 4: Regulatory Compliance (RCRA/EPA)

1. Empty Container Management (The "Triple Rinse" Rule)

Under 40 CFR 261.7, a container is considered "RCRA Empty" and exempt from hazardous waste regulation if:

- All wastes have been removed using standard practices (pouring/scraping).
- No more than 2.5 cm (1 inch) of residue remains.[6]
- Triple Rinse Protocol:
  - Rinse 1: Add solvent (water or ethanol), shake, decant into Liquid Waste.
  - Rinse 2: Repeat.
  - Rinse 3: Repeat.
  - Final Step: Deface the label.[9] The container is now standard solid waste.

2. Waste Coding

When filling out your institution's hazardous waste tag, use the following descriptors if specific codes are not provided by your Safety Officer:

- Waste Type: Chemical Waste.[9][10][11][12]
- Physical State: Solid (or Liquid if dissolved).
- Chemical Components: Glycine tert-butyl ester acetate (100%).
- Hazard Class: Irritant (Xi).

Part 5: Emergency Response (Spills)

Scenario: You drop a 100g bottle of H-Gly-OtBu·AcOH powder on the floor.

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- Isolate: Mark the area. Do not walk through the powder (tracking spreads contamination).
- PPE: Don safety glasses, lab coat, and nitrile gloves. A dust mask (N95) is recommended to prevent inhalation of acetate dust.
- Containment:
  - Do not use a wet mop initially (this creates a sticky residue).
  - Use a dustpan and brush or a HEPA vacuum dedicated to chemical cleanup.
- Cleanup:
  - Sweep up dry material and place in a clear waste bag.
  - Wipe the surface with a damp paper towel (water is sufficient; the salt is water-soluble).
  - Place used towels in the same waste bag.
- Disposal: Label the bag "Debris from H-Gly-OtBu·AcOH Spill" and move to the SAA.

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